

An In-depth Technical Guide to Ethyl 5-aminobenzofuran-2-carboxylate

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Compound of Interest

Compound Name: *Ethyl 5-aminobenzofuran-2-carboxylate*

Cat. No.: *B115092*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Ethyl 5-aminobenzofuran-2-carboxylate**, a key intermediate in pharmaceutical research and organic synthesis. It covers its chemical identity, safety data, handling protocols, and its role in the development of novel therapeutics.

Chemical Identity and Properties

Ethyl 5-aminobenzofuran-2-carboxylate is a versatile benzofuran derivative valued for its role as a building block in medicinal chemistry.^[1] Its structure, featuring an amino group and an ester, allows for extensive functionalization, making it a valuable precursor for complex bioactive molecules.^[1]

CAS Number: 174775-48-5^{[1][2][3][4]}

Synonyms:

- 5-Aminobenzofuran-2-carboxylic acid ethyl ester^{[1][5][6]}
- Ethyl 5-amino-1-benzofuran-2-carboxylate^{[3][6][7]}

The key physical and chemical properties of this compound are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₁ NO ₃	[1] [2]
Molecular Weight	205.21 g/mol	[1] [3]
Appearance	Yellow to dark brown solid / Beige powder	[1] [8]
Melting Point	54-60 °C	[3] [7] [8] [9]
Boiling Point	348.1 ± 22.0 °C at 760 mmHg	[3] [8]
Density	1.3 ± 0.1 g/cm ³	[3] [8]
Storage	Store at 0 - 8 °C under an inert atmosphere	[1] [5] [7]

Safety and Handling

Understanding the safety profile of **Ethyl 5-aminobenzofuran-2-carboxylate** is critical for its proper handling in a laboratory setting. The compound is classified with a "Warning" signal word.[\[2\]](#)

GHS Hazard Information:

Hazard Class	Hazard Statement	GHS Code	Reference
Acute toxicity, oral	Harmful if swallowed	H302	[2] [4]
Skin corrosion/irritation	Causes skin irritation	H315	[2] [4]
Serious eye damage/eye irritation	Causes serious eye irritation	H319	[2] [4]
Specific target organ toxicity, single exposure	May cause respiratory irritation	H335	[2] [4]

GHS Pictogram:



Note: Aggregated GHS information from multiple sources indicates that some reports classify the chemical as not meeting hazard criteria.^[4] The data presented here reflects the hazards identified in available reports.

Precautionary Statements:

Code	Statement	Reference
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[2]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]

Experimental Protocols

While specific synthetic procedures can vary, a general protocol for handling and use in a laboratory setting can be established based on its known properties and safety data.

General Handling and Use Protocol:

- Preparation and Personal Protective Equipment (PPE):
 - Work in a well-ventilated area, preferably within a chemical fume hood.^{[8][10]}
 - Wear standard PPE, including a lab coat, safety glasses with side shields (or goggles), and chemical-resistant gloves (e.g., nitrile).
 - Ensure an eyewash station and safety shower are readily accessible.
- Dispensing and Weighing:

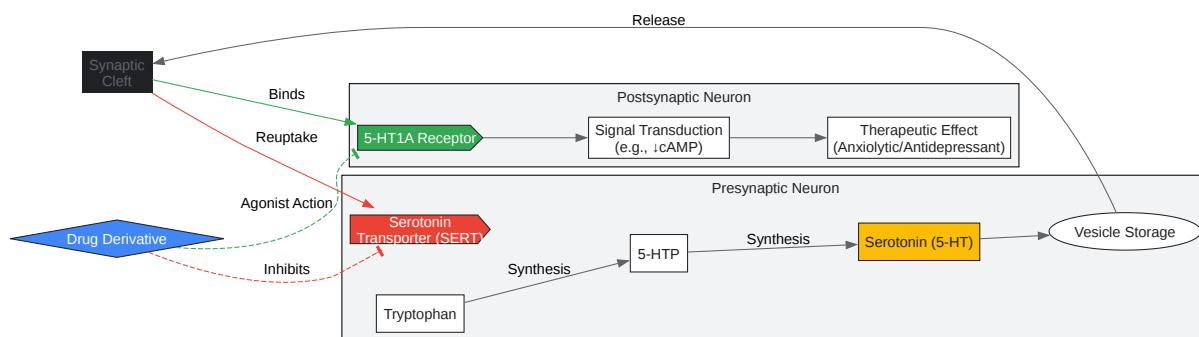
- As the compound is a powder, care should be taken to avoid generating dust.[10]
- Use a spatula to carefully transfer the desired amount from the storage container to a weighing vessel on a calibrated analytical balance.
- Perform this task in a fume hood or a ventilated balance enclosure to minimize inhalation risk.

- Solubilization and Reaction Setup:
 - Consult relevant literature for appropriate solvents (e.g., methanol, toluene).
 - Add the solvent to the reaction vessel containing the weighed compound. Stir or agitate as required to achieve dissolution.
 - If heating is necessary, use a controlled heating mantle and a condenser to prevent solvent loss.
- Post-Reaction Workup and Disposal:
 - Quench the reaction mixture safely according to the specific reaction protocol.
 - Perform extractions and purifications (e.g., column chromatography) within a fume hood.
 - Dispose of all chemical waste, including unused material and contaminated items, in accordance with local, state, and federal regulations.[10] Do not allow the product to enter drains or the environment.[10]
- Storage:
 - Store the compound in a tightly sealed container in a cool, dry, and dark place, such as a refrigerator at 2-8°C.[5][7]
 - For long-term stability, storage under an inert gas like Argon or Nitrogen is recommended. [7]

Applications in Drug Development

Ethyl 5-aminobenzofuran-2-carboxylate is a valuable intermediate in the synthesis of pharmaceuticals, particularly those targeting the central nervous system.[1][9] It serves as a precursor for indolebutylpiperazines, a class of compounds known for their dual activity as 5-HT1A receptor agonists and serotonin reuptake inhibitors (SRIs), making them relevant for treating conditions like depression and anxiety.[7]

The diagram below illustrates the simplified mechanism of action for a drug candidate derived from this precursor.

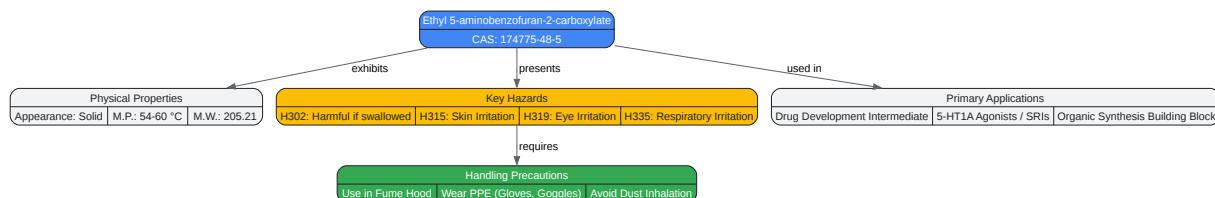


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Caption: Dual mechanism of a drug derived from the title compound.

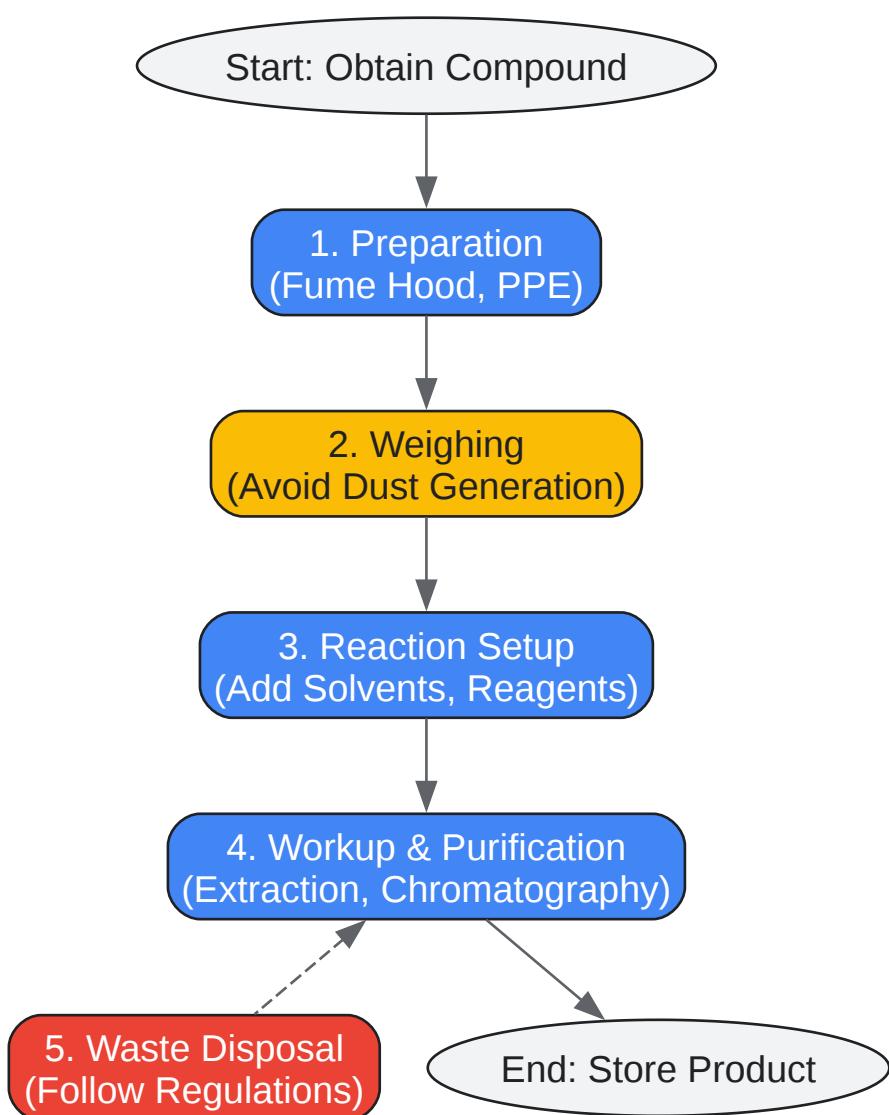
Visualized Data and Workflows

To further clarify the information presented, the following diagrams illustrate key relationships and processes.



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Caption: Summary of key chemical data and relationships.



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Caption: General laboratory workflow for handling the compound.

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